

# Application Notes: Oxidative Functionalization of 5-Ethyl-2-Nonanol

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## Compound Focus: 5-Ethyl-2-nonanol

CAS No.: 103-08-2

Cat. No.: S1513154

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**Objective:** These notes provide researchers with strategies and protocols for the oxidative functionalization of **5-ethyl-2-nonanol** (CAS 103-08-2), a branched-chain alcohol, to produce valuable carbonyl and carboxylic acid derivatives.

## Chemical Profile of 5-Ethyl-2-Nonanol

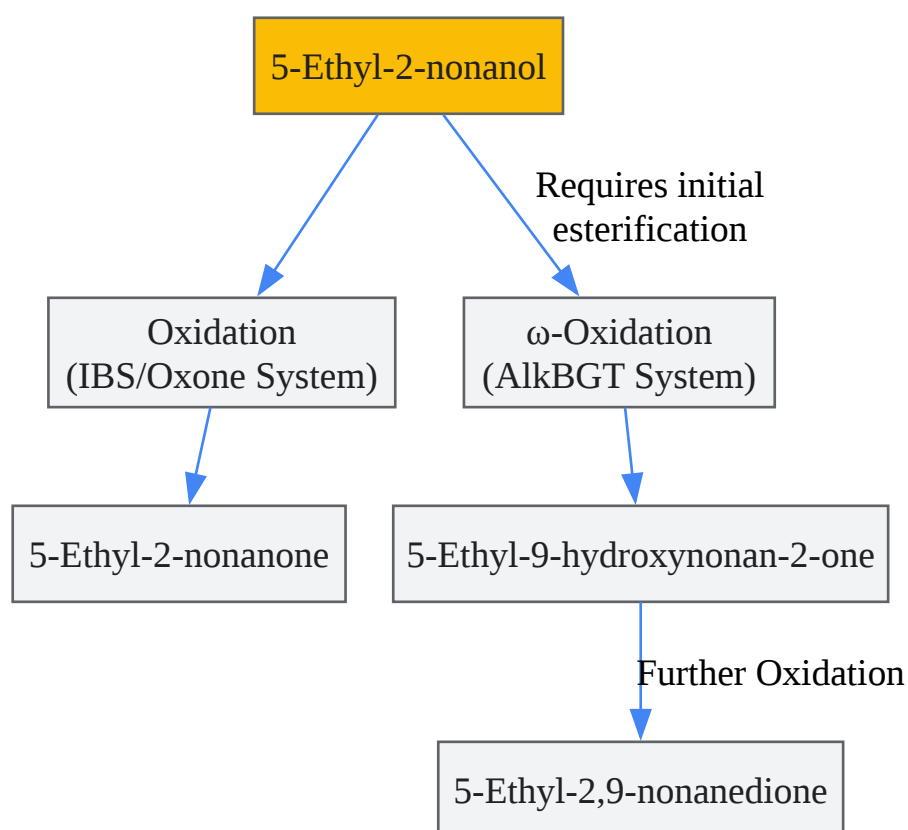
The table below summarizes the key identifying information and predicted physical properties of **5-Ethyl-2-nonanol** [1] [2] [3].

Property	Value / Description
CAS Number	103-08-2
IUPAC Name	5-ethylnonan-2-ol
Molecular Formula	C <sub>11</sub> H <sub>24</sub> O
Molecular Weight	172.31 g/mol
SMILES	CCCCC(CC)CCC(C)O
Boiling Point	~224.85 °C (est.) [3]

Property	Value / Description
Density	~0.8447 (est.) [3]

## Synthetic and Functionalization Pathways

The branched structure of **5-ethyl-2-nonanol** presents both challenges and opportunities for selective oxidation. The following pathways are proposed based on known organic transformations.



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The diagram above outlines two primary oxidative functionalization pathways, with experimental details provided in the following sections.

## Experimental Protocol 1: Selective Oxidation to Ketone

This protocol adapts a recent low-temperature, metal-free catalytic system for the selective oxidation of secondary alcohols [4].

- **Reaction:** Oxidation of **5-Ethyl-2-nonanol** to 5-Ethyl-2-nonanone.
- **Principle:** A hypervalent iodine (IBS/Oxone) catalyst system offers high chemoselectivity under mild conditions, avoiding over-oxidation.

#### Materials:

- **Substrate:** **5-Ethyl-2-nonanol** (1.0 mmol, 172.3 mg)
- **Catalyst:** Pre-formed IBS(III) **2c** (0.01 mmol, 2 mol%)
- **Oxidant:** Oxone (Potassium peroxomonosulfate, 1.5 mmol, ~922 mg)
- **Additive:** Tetrabutylammonium hydrogen sulfate (PTC, 0.05 mmol)
- **Solvent:** Acetonitrile ( anhydrous, 4 mL)

#### Procedure:

- **Setup:** Charge a round-bottom flask with IBS(III) **2c**, Oxone, and the PTC. Purge the system with an inert gas (e.g., N<sub>2</sub> or Ar).
- **Reaction:** Add acetonitrile and the substrate (**5-Ethyl-2-nonanol**) to the flask. Stir the reaction mixture at 30 °C and monitor by TLC or GC-MS.
- **Work-up:** After completion (~11 hours), filter the reaction mixture to remove inorganic salts. Concentrate the filtrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography (silica gel, eluting with a gradient of hexane/ethyl acetate) to isolate 5-Ethyl-2-nonanone.

#### Safety & Sustainability:

- Perform the reaction in a well-ventilated fume hood.
- Oxone is a strong oxidant; wear appropriate personal protective equipment (PPE).
- This method aligns with green chemistry principles by using a green terminal oxidant and avoiding toxic heavy metals [4].

## Experimental Protocol 2: $\omega$ -Oxidation via Ester Intermediate

This protocol leverages a whole-cell biocatalysis approach to achieve terminal ( $\omega$ ) oxidation, a challenging transformation for medium-chain fatty acids and their derivatives [5].

- **Reaction:**  $\omega$ -Oxidation of an ester derivative of **5-Ethyl-2-nonanol** to form a mono-ethyl dicarboxylic acid (MEDA).

- **Principle:** Engineered *E. coli* cells expressing the **AlkBGT** monooxygenase system and auxiliary enzymes specifically  $\omega$ -oxidize esterified substrates.

#### Materials:

- **Biocatalyst:** *E. coli* T7 Express cells co-expressing **AlkBGT**, **AlkJ**, **AlkH**, and the esterification module (**AlkK** + **AtfA**) [5].
- **Substrate:** **5-Ethyl-2-nonanol** (or its corresponding fatty acid, if starting from acid).
- **Culture Media:** LB or M9 minimal media with appropriate antibiotics.
- **Inducer:** DCPK (diethyl ketone) or IPTG, depending on the plasmid system.

#### Procedure:

- **Cell Cultivation:** Grow the engineered *E. coli* strain in a suitable medium at 30°C until the mid-log phase (OD600 ~0.6-0.8).
- **Pathway Induction:** Induce the expression of the alkane degradation and esterification genes with DCPK.
- **Esterification & Oxidation:** Add the substrate (1 mM final concentration) and ethanol (2.5% v/v) directly to the culture. Continue incubation with shaking at 30°C for 24-48 hours.
- **Product Extraction:** Acidify the culture broth and extract the products with a suitable organic solvent (e.g., ethyl acetate).
- **Analysis:** Analyze and purify the MEDA product using GC-MS or HPLC after derivatization (e.g., with TMSH) [5].

#### Notes:

- The esterification of the alcohol (or acid) substrate occurs *in vivo* before oxidation.
- This system can also produce di-esterified DCAs (DEDAs), which are less water-soluble and advantageous for product removal and polymerization [5].

## Comparison of Oxidative Pathways

The table below allows for easy comparison of the two proposed functionalization methods.

Parameter	Protocol 1: IBS/Oxone Catalysis	Protocol 2: Whole-Cell Biocatalysis
Primary Product	5-Ethyl-2-nonanone (Ketone)	Mono-Ethyl Dicarboxylic Acid (MEDA)

Parameter	Protocol 1: IBS/Oxone Catalysis	Protocol 2: Whole-Cell Biocatalysis
Oxidation Type	Selective (C2)	Terminal (C9, $\omega$ )
Key Feature	Mild, metal-free, chemoselective	Regioselective, sustainable, uses engineered cells
Reaction Scale	Milligrams to grams (benchtop)	Requires microbial fermentation setup
Yield (Projected)	High (based on model substrates) [4]	Low to Moderate (40-55% for branched chains) [1]
Primary Challenge	-	Steric hindrance from ethyl branch slows kinetics [1]

## Key Considerations for Researchers

- Analytical Verification:** Always confirm the identity and purity of the starting material and products using techniques like GC-MS, NMR, and IR spectroscopy. An IR spectrum for **5-Ethyl-2-nonanol** is available from NIST [2].
- Supplier Information:** **5-Ethyl-2-nonanol** is commercially available from specialty chemical suppliers like Sigma-Aldrich and others, though it may be considered a "rare and unique" chemical [3] [6].
- Pathway Exploration:** The  $\omega$ -oxidation pathway can be extended. The initial  $\omega$ -hydroxy intermediate can be further oxidized to a dicarbonyl compound (5-Ethyl-2,9-nonanedione) via sequential dehydrogenation and oxygen insertion processes [1].

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## References

1. Buy 5-Ethyl-2-nonanol | 103-08-2 [smolecule.com]

2. 2-Nonanol, 5-ethyl- - the NIST WebBook [webbook.nist.gov]
3. 5-ETHYL-2-NONANOL CAS#: 103-08-2 [chemicalbook.com]
4. The low-temperature selective oxidation of alcohols and a one ... [pubs.rsc.org]
5. Combination of ester biosynthesis and  $\omega$ -oxidation for ... [pmc.ncbi.nlm.nih.gov]
6. 5-ETHYL-2-NONANOL AldrichCPR [sigmaaldrich.com]

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